

A Comprehensive Technical Profile of 2,3,6-Trimethyloctane

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Compound of Interest

Compound Name: 2,3,6-Trimethyloctane

Cat. No.: B13934434

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CAS Number: 62016-33-5

Abstract

This technical guide provides a detailed overview of **2,3,6-trimethyloctane** (CAS No. 62016-33-5), a branched-chain alkane. The document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource of its chemical and physical properties. While extensive data on the biological activity and specific applications in pharmacology of this particular isomer are not readily available in current literature, this paper compiles the existing physicochemical data to serve as a foundational reference for potential future research and applications. All quantitative data has been summarized in structured tables for ease of reference.

Introduction

2,3,6-Trimethyloctane is a saturated hydrocarbon belonging to the alkane family. As a branched-chain alkane, its physical and chemical properties are influenced by its specific isomeric structure. Understanding these properties is fundamental for its potential application in various scientific and industrial fields, including its use as a solvent, in fuel formulations, or as a reference standard in analytical chemistry. This document aims to provide a comprehensive summary of the currently available technical data for this compound.

Chemical and Physical Properties

The chemical and physical properties of **2,3,6-trimethyloctane** are summarized in the tables below. This data is compiled from various chemical databases and literature sources.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1][2][3]
Molecular Weight	156.31 g/mol	[1][4]
IUPAC Name	2,3,6-trimethyloctane	[1]
CAS Registry Number	62016-33-5	[1][2][3][5]
Boiling Point	180 °C	[4][5]
Melting Point	-57.06 °C (estimate)	[4][5]
Density	0.7473 g/cm ³	[4][5]
Refractive Index	1.4191	[4][5]
Flash Point	56.8 °C	[5]
Vapor Pressure	1.22 mmHg at 25 °C	[5]

Table 2: Computed Properties

Property	Value	Source
XLogP3	5.3	[1][4]
Exact Mass	156.187800766 Da	[1][4]
Monoisotopic Mass	156.187800766 Da	[1][4]
Topological Polar Surface Area	0 Å ²	[1]
Heavy Atom Count	11	[4]
Complexity	84	[4]
Rotatable Bond Count	5	[4]
Covalently-Bonded Unit Count	1	[4]

Spectroscopic Information

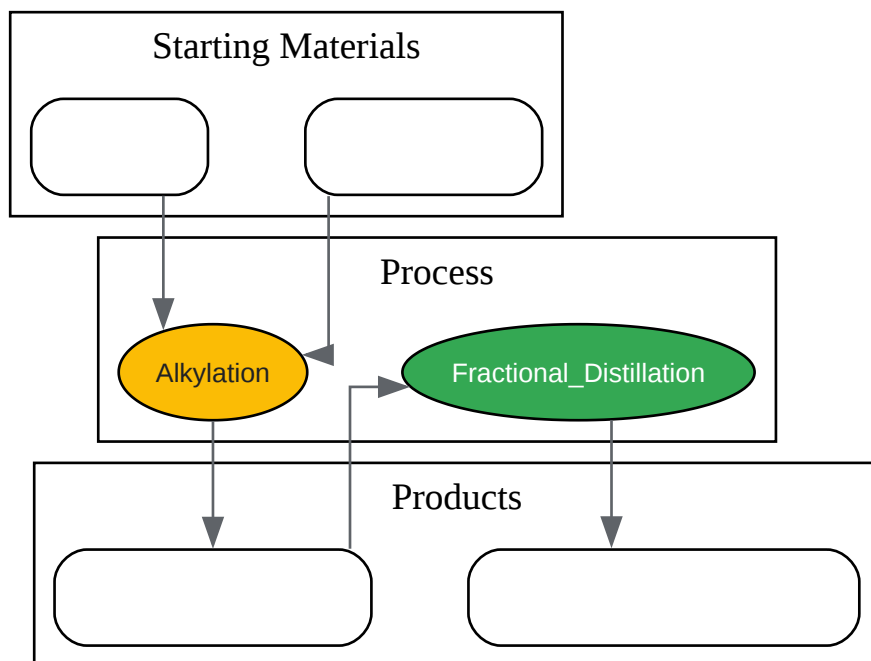
Detailed experimental spectra for **2,3,6-trimethyloctane** are not widely published. However, the National Institute of Standards and Technology (NIST) has noted the availability of mass spectrometry data.

- Mass Spectrum (Electron Ionization): Data is available through the NIST Chemistry WebBook.^{[2][3]} Researchers are advised to consult this resource for detailed fragmentation patterns.

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,3,6-trimethyloctane** is not readily available in the reviewed literature. Branched alkanes are typically synthesized through methods such as the alkylation of smaller alkanes or the isomerization of linear alkanes. For a hypothetical synthesis workflow, one might consider the following general approach.

Hypothetical Synthesis Workflow



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